

# A Cross-Species Comparative Guide to GNAO1 Gene Conservation and Function

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GNA002

Cat. No.: B15585197

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-species analysis of the GNAO1 gene, which encodes the Gαo protein, a critical component of G-protein coupled receptor (GPCR) signaling pathways. Understanding the conservation and functional parallels of GNAO1 across different species is paramount for elucidating its role in human health and disease, particularly in the context of GNAO1-related neurodevelopmental disorders. This document offers a comparative overview of GNAO1 in humans, mice, fruit flies, and nematodes, supported by experimental data and detailed protocols to facilitate further research.

## High Degree of GNAO1 Conservation Across Species

The GNAO1 gene and its protein product, Gαo, exhibit a remarkable degree of conservation across diverse species, underscoring its fundamental role in cellular signaling. This high level of conservation makes model organisms invaluable for studying the molecular mechanisms of GNAO1-related disorders.

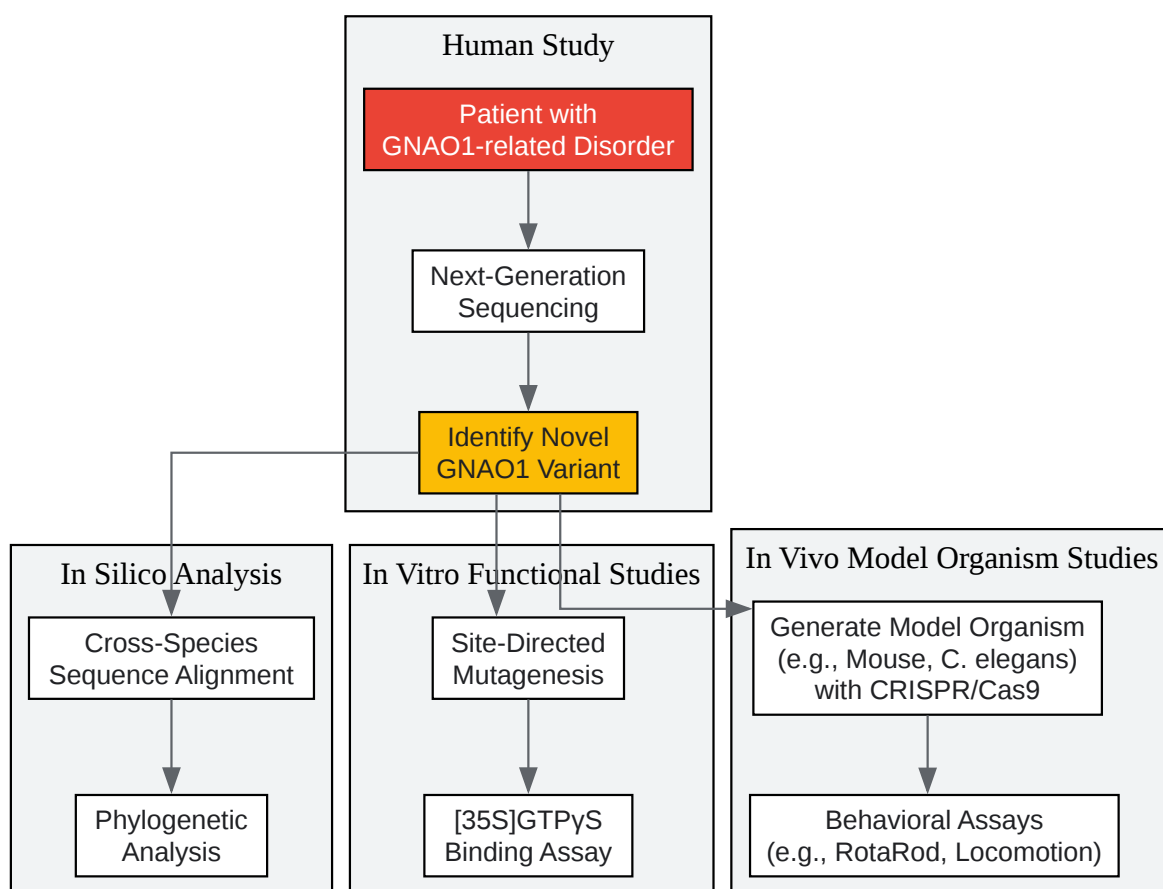
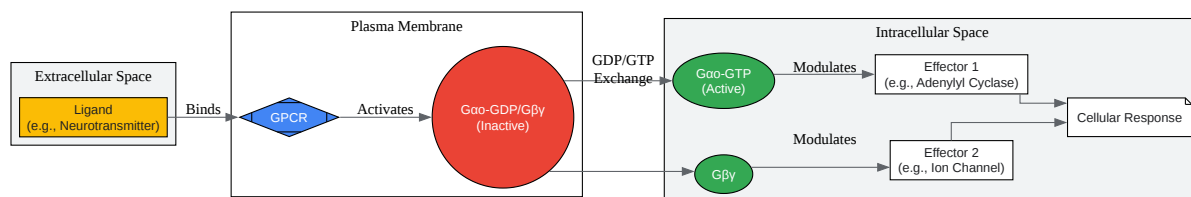
## Table 1: Cross-Species Comparison of Gαo Protein Sequence

Species	Common Name	Gao Ortholog	Sequence Identity to Human Gao (%)	Sequence Similarity to Human Gao (%)
Homo sapiens	Human	GNAO1	100	100
Mus musculus	Mouse	Gnao1	>98% (Orthologs)	>98% (Orthologs)
Drosophila melanogaster	Fruit Fly	dGao	83.9	86.5 <sup>[1]</sup>
Caenorhabditis elegans	Nematode	GOA-1	82.5	86.7 <sup>[1]</sup>

Note: The high sequence identity and similarity, particularly in the GTP-binding domain, highlight the conserved function of Gao across these evolutionarily distant species.

## Conserved Gao Signaling Pathway

The Gao protein is a key transducer of signals from a multitude of GPCRs. Upon receptor activation, Gao exchanges GDP for GTP, leading to the dissociation of the Gao-GTP and Gβγ subunits. Both subunits then modulate the activity of various downstream effectors, including adenylyl cyclase and ion channels, thereby regulating neuronal excitability and neurotransmission. This fundamental signaling cascade is highly conserved across species.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Site-Directed Mutagenesis [protocols.io]
- To cite this document: BenchChem. [A Cross-Species Comparative Guide to GNAO1 Gene Conservation and Function]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15585197#cross-species-analysis-of-gnao1-gene-conservation-and-function\]](https://www.benchchem.com/product/b15585197#cross-species-analysis-of-gnao1-gene-conservation-and-function)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)